

How to prevent phase separation in Arlacel A emulsions

Author: BenchChem Technical Support Team. Date: December 2025



Technical Support Center: Arlacel A Emulsions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to prevent phase separation in **Arlacel A** emulsions.

Troubleshooting Guide: Preventing Phase Separation

Phase separation is a common issue in emulsion formulation, where the mixture separates into distinct layers over time. This guide addresses specific problems you may encounter.

Question: My oil-in-water (O/W) emulsion is showing signs of creaming (an oily layer forming at the top). How can I fix this?

Answer:

Creaming is often the first visible sign of instability and can lead to complete phase separation. Here are several strategies to address it:

Optimize Emulsifier Concentration: The concentration of Arlacel A is critical. For Arlacel 165, a common O/W emulsifier, the recommended usage level is typically between 2% and 5%.[1]
 An insufficient amount of emulsifier will not adequately cover the surface of the oil droplets, leading to coalescence.

Troubleshooting & Optimization





- Incorporate a Co-emulsifier or Stabilizer: Using a single emulsifier is often not sufficient. The
 addition of a co-emulsifier, such as cetearyl alcohol or glyceryl stearate, can provide
 structural support to the emulsion.[2] Water-soluble polymers like xanthan gum or carbomer
 can increase the viscosity of the continuous (water) phase, which slows down the movement
 of oil droplets.[2]
- Reduce Droplet Size: Smaller oil droplets are less prone to creaming. Increase the energy input during emulsification by using a high-shear homogenizer or by increasing the homogenization time and speed.[3]
- Control Processing Temperature: Ensure that both the oil and water phases are heated to a similar temperature, typically between 70-75°C, before combining them.[2] This ensures proper melting and dispersion of the emulsifiers.

Question: My water-in-oil (W/O) emulsion is separating. What should I do?

Answer:

For W/O emulsions, where water is the dispersed phase, preventing phase separation involves a different set of considerations:

- Select the Correct Arlacel Variant: Arlacel A is a trade name for a range of sorbitan esters.
 For W/O emulsions, you need a low Hydrophilic-Lipophilic Balance (HLB) emulsifier. Arlacel
 83 (Sorbitan Sesquioleate) is an example of an Arlacel variant suitable for W/O emulsions.
 Arlacel 165, with an HLB of 11, is designed for O/W emulsions.
- Incorporate Electrolytes: Adding an electrolyte, such as magnesium sulfate, to the aqueous
 phase can help improve the stability of W/O emulsions. Electrolytes reduce the repulsion
 between water droplets, allowing for a more stable dispersion.
- Optimize the Oil Phase: The type of oil used can significantly impact stability. Oils with higher viscosity can help to slow down the sedimentation of water droplets.
- Increase the Dispersed Phase Volume: In some cases, increasing the volume of the dispersed water phase to over 60% can enhance stability by increasing the overall viscosity of the emulsion through internal phase packing.



Frequently Asked Questions (FAQs)

Q1: What is the typical concentration range for Arlacel A in an emulsion?

The optimal concentration of **Arlacel A** depends on the specific Arlacel variant and the nature of the oil and water phases. For Arlacel 165 in O/W emulsions, a typical concentration range is 1-15%, with 2-5% being a common starting point for lotions and creams. For other variants like Arlacel 1690, a W/O emulsifier, the recommended usage level is lower, around 0.5-5%.

Q2: How do I choose the right Arlacel A product for my emulsion?

The choice of **Arlacel A** depends on whether you are making an oil-in-water (O/W) or a water-in-oil (W/O) emulsion. This is determined by the Hydrophilic-Lipophilic Balance (HLB) system.

- For O/W emulsions, you need a high HLB emulsifier (generally 8-18). Arlacel 165 has an HLB of 11 and is suitable for O/W systems.
- For W/O emulsions, a low HLB emulsifier (generally 3-6) is required.

Q3: Can I use Arlacel A as the sole emulsifier?

While **Arlacel A** can be effective on its own, it is often recommended to use it in combination with a co-emulsifier. This approach creates a more robust and stable emulsion. For O/W emulsions with Arlacel 165, fatty alcohols like cetyl or stearyl alcohol are common coemulsifiers.

Q4: What is the impact of pH on **Arlacel A** emulsions?

Arlacel 165 is known for its stability in acidic conditions, making it suitable for formulations containing alpha-hydroxy acids (AHAs) and other acidic active ingredients. However, extreme pH values can still affect emulsion stability. It is always recommended to measure and adjust the final pH of the emulsion to ensure it is within the desired range for both stability and skin compatibility.

Data Presentation

Table 1: Typical Usage Levels of Selected Arlacel Products



| Arlacel Product | INCI Name | HLB Value | Emulsion Type | Typical Usage Level |
|--------------------|--|-----------|---------------|------------------------|
| Arlacel 165 | Glyceryl Stearate (and) PEG-100 Stearate | 11 | O/W | 1-15% |
| Arlacel 170 | Glyceryl Stearate (and) PEG-100 Stearate | - | O/W & W/O | 1-15% |
| Arlacel 1690 | - | - | W/O | 0.5-5% |
| Arlacel 83 | Sorbitan Sesquioleate | - | W/O | - |

Note: HLB and usage levels can vary slightly based on the manufacturer and specific application.

Experimental Protocols

Protocol 1: Preparation of a Stable Oil-in-Water (O/W) Cream using Arlacel 165

Objective: To prepare a stable O/W cream and avoid phase separation.

Materials:

Oil Phase:

Mineral Oil: 15%

Cetyl Alcohol: 3%

Arlacel 165: 5%

Aqueous Phase:

Deionized Water: 76.5%



o Glycerin: 0.5%


· Preservative: As required

Methodology:

- In a suitable vessel, combine all the ingredients of the oil phase (Mineral Oil, Cetyl Alcohol, and Arlacel 165).
- In a separate vessel, combine the ingredients of the aqueous phase (Deionized Water and Glycerin).
- Heat both phases separately to 70-75°C.
- Once both phases have reached the target temperature, slowly add the oil phase to the aqueous phase while mixing with a homogenizer.
- Homogenize at high speed for 3-5 minutes to ensure a small and uniform droplet size.
- Continue mixing at a lower speed while allowing the emulsion to cool.
- Add the preservative when the temperature is below 40°C.
- Continue gentle stirring until the cream has reached room temperature.

Visualizations






Click to download full resolution via product page

Caption: Key factors influencing the stability of Arlacel A emulsions.





Click to download full resolution via product page

Caption: A typical workflow for preparing a stable O/W emulsion.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. shreekrishnaenviroventure.com [shreekrishnaenviroventure.com]
- 2. crodapharma.com [crodapharma.com]



- 3. makingcosmetics.com [makingcosmetics.com]
- To cite this document: BenchChem. [How to prevent phase separation in Arlacel A emulsions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262539#how-to-prevent-phase-separation-in-arlacel-a-emulsions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com